

# A Guide to Accessing Past Proceedings of the British Machine Vision Conference (BMVC)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *BMVC*

Cat. No.: *B15604323*

[Get Quote](#)

For researchers, scientists, and professionals in the field of computer vision, accessing past proceedings of the British Machine Vision Conference (**BMVC**) is crucial for staying abreast of foundational and cutting-edge research. This guide provides a comprehensive overview of the available archives and how to access them.

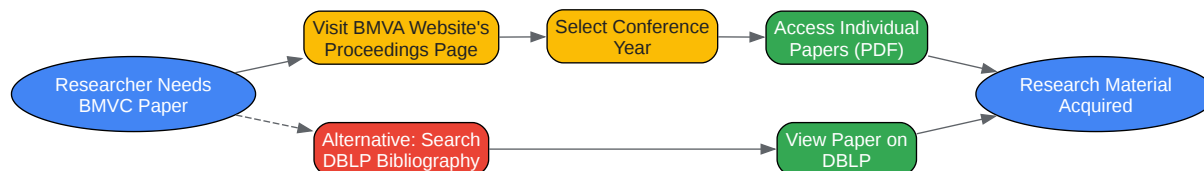
The primary and most direct source for past **BMVC** proceedings is the British Machine Vision Association (BMVA), which organizes the conference. The BMVA maintains an archive of online proceedings for **BMVC** conferences dating back to 1990.<sup>[1]</sup><sup>[2]</sup> Additionally, proceedings for the Alvey Vision Conference (AVC), the predecessor to **BMVC**, are also available for the years 1987, 1988, and 1989.<sup>[2]</sup>

These proceedings are openly accessible, and the copyright for the individual papers is retained by the authors, allowing them to share their work on personal or other websites.<sup>[2]</sup>

## Accessing Proceedings via the BMVA Website

The BMVA website provides a centralized location for accessing the proceedings of past conferences. Each conference year typically has a dedicated webpage containing the papers presented.

### BMVC Proceedings Workflow



[Click to download full resolution via product page](#)

Accessing **BMVC** proceedings via the BMVA website or DBLP.

## Alternative Access through DBLP

The DBLP computer science bibliography is another valuable resource for finding and accessing **BMVC** papers.<sup>[3]</sup> It provides a structured database of computer science publications and often links directly to the open-access electronic editions of the conference proceedings.<sup>[3]</sup>

## Available Online Proceedings

The following table summarizes the availability of online proceedings for the British Machine Vision Conference and its predecessor, the Alvey Vision Conference.

Year	Conference	Availability
2023	BMVC 2023, Aberdeen	--INVALID-LINK--[1][4]
2022	BMVC 2022, London	--INVALID-LINK--[1][5]
2021	BMVC 2021, Virtual	--INVALID-LINK--[1][3]
2020	BMVC 2020, Virtual	--INVALID-LINK--[1]
2019	BMVC 2019, Cardiff	--INVALID-LINK--[1][3]
2018	BMVC 2018, Northumbria	--INVALID-LINK--[1][2]
2017	BMVC 2017, London	--INVALID-LINK--[1][2]
2016	BMVC 2016, York	--INVALID-LINK--[1][2][6]
2015	BMVC 2015, Swansea	--INVALID-LINK--[1][2][3]
2014	BMVC 2014, Nottingham	--INVALID-LINK--[1][2]
2013	BMVC 2013, Bristol	--INVALID-LINK--[1][2]
2012	BMVC 2012, Surrey	--INVALID-LINK--[1][2]
2011	BMVC 2011, Dundee	--INVALID-LINK--[1][2]
2010	BMVC 2010, Aberystwyth	--INVALID-LINK--[1][2]
2009	BMVC 2009, London	--INVALID-LINK--[1][2]
2008	BMVC 2008, Leeds	--INVALID-LINK--[1][2]
2007	BMVC 2007, Warwick	--INVALID-LINK--[1][2]
2006	BMVC 2006, Edinburgh	--INVALID-LINK--[1][2]
2005	BMVC 2005, Oxford	--INVALID-LINK--[1][2]
2004	BMVC 2004, Kingston	--INVALID-LINK--[1][2]
2003	BMVC 2003, Norwich	--INVALID-LINK--[1][2]
2002	BMVC 2002, Cardiff	--INVALID-LINK--[1][2]
2001	BMVC 2001, Manchester	--INVALID-LINK--[1][2]

2000	BMVC 2000, Bristol	--INVALID-LINK--[1][2][7]
1999	BMVC 1999, Nottingham	--INVALID-LINK--[1][2]
1998	BMVC 1998, Southampton	--INVALID-LINK--[1][2]
1997	BMVC 1997, Essex	--INVALID-LINK--[1][2][8]
1996	BMVC 1996, Edinburgh	--INVALID-LINK--[2]
1995	BMVC 1995, Birmingham	--INVALID-LINK--[2]
1994	BMVC 1994, York	--INVALID-LINK--[2]
1993	BMVC 1993, Surrey	--INVALID-LINK--[2]
1992	BMVC 1992, Leeds	--INVALID-LINK--[2]
1991	BMVC 1991, Glasgow	--INVALID-LINK--[2]
1990	BMVC 1990, Oxford	--INVALID-LINK--[2]
1989	AVC 1989, Reading	--INVALID-LINK--[2]
1988	AVC 1988, Manchester	--INVALID-LINK--[2]
1987	AVC 1987, Cambridge	--INVALID-LINK--[2]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The British Machine Vision Association : The British Machine Vision Conference (BMVC) [bmva.org]
- 2. bmva-archive.org.uk [bmva-archive.org.uk]
- 3. dblp: British Machine Vision Conference [dblp.org]
- 4. bmvc2023.org [bmvc2023.org]

- 5. The 33rd British Machine Vision Conference 2022: Papers [bmvc2022.mpi-inf.mpg.de]
- 6. bmva-archive.org.uk [bmva-archive.org.uk]
- 7. research-information.bris.ac.uk [research-information.bris.ac.uk]
- 8. bmva-archive.org.uk [bmva-archive.org.uk]
- To cite this document: BenchChem. [A Guide to Accessing Past Proceedings of the British Machine Vision Conference (BMVC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604323#accessing-past-proceedings-of-the-bmvc]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)